

# Application Note: Green Synthesis of Isoquinoline-1-carbohydrazide

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## Compound of Interest

Compound Name: *Isoquinoline-1-carbohydrazide*

CAS No.: 406192-81-2

Cat. No.: B1499574

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## Abstract & Core Directive

This guide details the green synthesis of **Isoquinoline-1-carbohydrazide** (CAS: 406192-81-2), a critical scaffold in drug discovery for anti-inflammatory and antimicrobial therapeutics. Moving away from traditional reflux methods that utilize volatile organic compounds (VOCs) and excessive energy, this protocol prioritizes Microwave-Assisted Organic Synthesis (MAOS) and Continuous Flow Chemistry. These methods offer superior atom economy, reduced reaction times (minutes vs. hours), and the elimination of toxic solvents like DMF or benzene.

## Target Molecule Profile

Attribute	Specification
Chemical Name	Isoquinoline-1-carbohydrazide
Synonyms	Isoquinoline-1-carboxylic acid hydrazide; 1-Isoquinolinecarbohydrazide
CAS Number	406192-81-2
Molecular Formula	C <sub>10</sub> H <sub>9</sub> N <sub>3</sub> O
Molecular Weight	187.20 g/mol
Core Structure	Isoquinoline ring fused with a carbohydrazide moiety at C1
Key Precursor	Ethyl isoquinoline-1-carboxylate (derived from CAS 486-73-7)
Solubility	Soluble in DMSO, hot Ethanol; sparingly soluble in water

## Green Synthesis Methodologies

### Method A: Microwave-Assisted Hydrazinolysis (Recommended)

Principle: Microwave irradiation provides direct dielectric heating, accelerating the nucleophilic attack of hydrazine on the ester carbonyl. This method is often solvent-free or uses ethanol, adhering to Green Chemistry Principle #5 (Safer Solvents) and #6 (Energy Efficiency).

#### Reagents & Materials

- Precursor: Ethyl isoquinoline-1-carboxylate (1.0 equiv).
- Reagent: Hydrazine hydrate (80% or 99%, 3.0–5.0 equiv). Note: Excess hydrazine ensures complete conversion and prevents dimer formation.
- Solvent: Absolute Ethanol (optional, minimal volume) or Solvent-Free (neat).
- Equipment: Monomode Microwave Reactor (e.g., CEM Discover or Anton Paar Monowave).

## Step-by-Step Protocol

- Loading: In a 10 mL microwave process vial, introduce 1.0 mmol of Ethyl isoquinoline-1-carboxylate.
- Reagent Addition: Add 3.0 mmol (approx. 0.15 mL) of Hydrazine hydrate.
  - Green Tip: If the mixture is solid/viscous, add 0.5–1.0 mL of Ethanol to create a slurry.
- Irradiation: Seal the vial and program the reactor:
  - Temperature: 80–100 °C
  - Power: Dynamic mode (max 150 W)
  - Hold Time: 10–15 minutes
  - Stirring: High
- Work-up:
  - Cool the reaction vessel to room temperature (RT).
  - The product typically precipitates upon cooling. If not, add 2 mL of ice-cold water.
  - Filter the solid under vacuum.<sup>[1][2]</sup>
  - Wash: Wash with cold ethanol (2 x 1 mL) followed by diethyl ether (to remove trace hydrazine).
- Purification: Recrystallize from hot ethanol if necessary.

## Method B: Continuous Flow Synthesis (Scalable)

Principle: Flow chemistry allows for precise control of residence time and heat transfer, minimizing the handling of hazardous hydrazine and enabling safe scale-up.

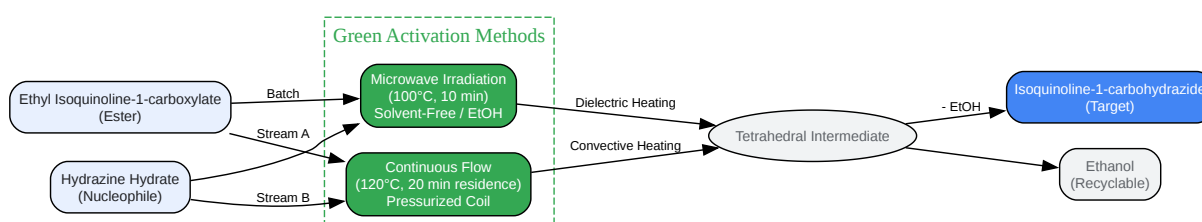
### Protocol Setup

- Feed A: Ethyl isoquinoline-1-carboxylate dissolved in Ethanol (0.5 M).

- Feed B: Hydrazine hydrate in Ethanol (2.0 M).
- Reactor: Heated Coil Reactor (PFA or Stainless Steel, 10 mL volume).
- Conditions:
  - Flow Rate: Adjust for a residence time ( ) of 20 minutes.
  - Temperature: 120 °C (Pressurized system prevents boiling).
  - Back Pressure: 5–10 bar.
- Collection: Direct the output into a cooled flask. The product crystallizes spontaneously or upon solvent evaporation.

## Mechanism & Workflow Visualization

The following diagram illustrates the reaction pathway and the comparative logic between traditional and green methods.



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Caption: Comparative workflow for Microwave and Flow synthesis of **Isoquinoline-1-carbohydrazide**, highlighting green activation pathways.

## Quality Control & Characterization

Verify the synthesized compound using the following parameters.

Technique	Expected Signal / Observation
Appearance	White to pale yellow crystalline solid.
Melting Point	Experimental determination required (Lit. range for analogs: 150–180 °C).
IR Spectroscopy	3200–3300 cm <sup>-1</sup> : N-H stretch (hydrazide). 1650–1670 cm <sup>-1</sup> : C=O stretch (amide I). 1590 cm <sup>-1</sup> : C=N stretch (isoquinoline ring).
<sup>1</sup> H NMR (DMSO-d <sub>6</sub> )	δ 9.8–10.0 ppm (s, 1H, -CONH-). δ 8.5–9.0 ppm (m, Isoquinoline Ar-H). δ 4.5–5.0 ppm (br s, 2H, -NH <sub>2</sub> ).
Mass Spectrometry	[M+H] <sup>+</sup> = 188.08 m/z.

## Safety & Handling (E-E-A-T)

Although these methods are "green," the reagents possess inherent risks.

- Hydrazine Hydrate: Highly toxic, potential carcinogen, and skin sensitizer.
  - Control: Use in a fume hood. In the Microwave method, the closed vessel contains vapors. In Flow chemistry, the closed loop minimizes exposure.
  - Neutralization: Quench excess hydrazine with dilute bleach (sodium hypochlorite) solution before disposal.
- Pressurized Vessels: Microwave vials are under pressure (~2–5 bar at 100 °C with EtOH). Ensure vials are rated for the selected temperature/pressure.

## References

- Microwave-Assisted Synthesis of Nitrogen Heterocycles Source: National Institutes of Health (NIH) / Frontiers in Chemistry Relevance: Validates microwave irradiation for accelerating

nucleophilic substitutions on quinoline/isoquinoline scaffolds. [[Link](#)]

- Synthesis of Acid Hydrazides in Continuous Flow Source: U.S. Department of Energy (OSTI.GOV) Relevance: Establishes the protocol for scalable, green hydrazinolysis of esters using flow chemistry. [[Link](#)]
- Isoquinoline-1-carboxylic acid (Precursor Data) Source: PubChem (NIH) Relevance: Provides physical property data for the starting material (CAS 486-73-7) to ensure correct stoichiometry. [[Link](#)][3]
- Green Synthesis of Quinoline Derivatives Source: International Journal of Pharmaceutical Sciences Relevance: Reviews eco-friendly solvents and energy sources (ultrasound/microwave) applicable to benzopyridine derivatives. [[Link](#)]

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